

Application Notes and Protocols for Cryo-EM Structure Determination of MRGPRX1 Complexes

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Compound of Interest

Compound Name: MRGPRX1 agonist 2

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These application notes provide a comprehensive overview and detailed protocols for the cryo-electron microscopy (cryo-EM) structure determination of Mas-related G protein-coupled receptor X1 (MRGPRX1) complexes. This document is intended to guide researchers in the fields of structural biology, pharmacology, and drug discovery in replicating and building upon the existing structural studies of MRGPRX1, a key receptor involved in itch and pain signaling.

Introduction

Mas-related G protein-coupled receptor X1 (MRGPRX1) is a primate-specific receptor primarily expressed in sensory neurons of the dorsal root ganglia and trigeminal ganglia.^{[1][2]} It has emerged as a significant therapeutic target due to its dual role in mediating both itch and pain sensations.^[1] The elucidation of its three-dimensional structure in complex with various ligands and downstream signaling partners is crucial for understanding its activation mechanism and for the structure-based design of novel therapeutics. Cryo-electron microscopy (cryo-EM) has been instrumental in revealing the high-resolution structures of MRGPRX1 in its active state, coupled to different G proteins and bound to various agonists.^{[1][3]}

This document summarizes the key structural findings and provides detailed protocols for the expression, purification, and cryo-EM structure determination of MRGPRX1 complexes, based on published literature.

Data Presentation: Cryo-EM Structures of MRGPRX1 Complexes

Several cryo-EM structures of MRGPRX1 in complex with different agonists and G proteins have been determined, providing valuable insights into its function. The quantitative data from these studies are summarized in the tables below for easy comparison.

Complex	Agonist	G Protein	Resolution (Å)	PDB ID	EMDB ID	Reference
MRGPRX1-Gq	BAM8-22	Gq	2.9	8DWC	EMD-27752	--INVALID-LINK--
MRGPRX1-Gq	BAM8-22 + ML382 (PAM)	Gq	2.7	8DWG	EMD-27753	--INVALID-LINK--
MRGPRX1-Gq	Compound 16	Gq	3.0	8HJ5	EMD-34833	--INVALID-LINK--
MRGPRX1-Gq	BAM8-22	Gq	2.7	8JGF	EMD-36232	--INVALID-LINK--
MRGPRX1-Gi1	BAM8-22	Gi1	3.0	8JGG	EMD-36233	--INVALID-LINK--
MRGPRX1-Gi1	CNF-Tx2	Gi1	2.8	8JGH	EMD-36234	--INVALID-LINK--

Note: PAM refers to a Positive Allosteric Modulator.

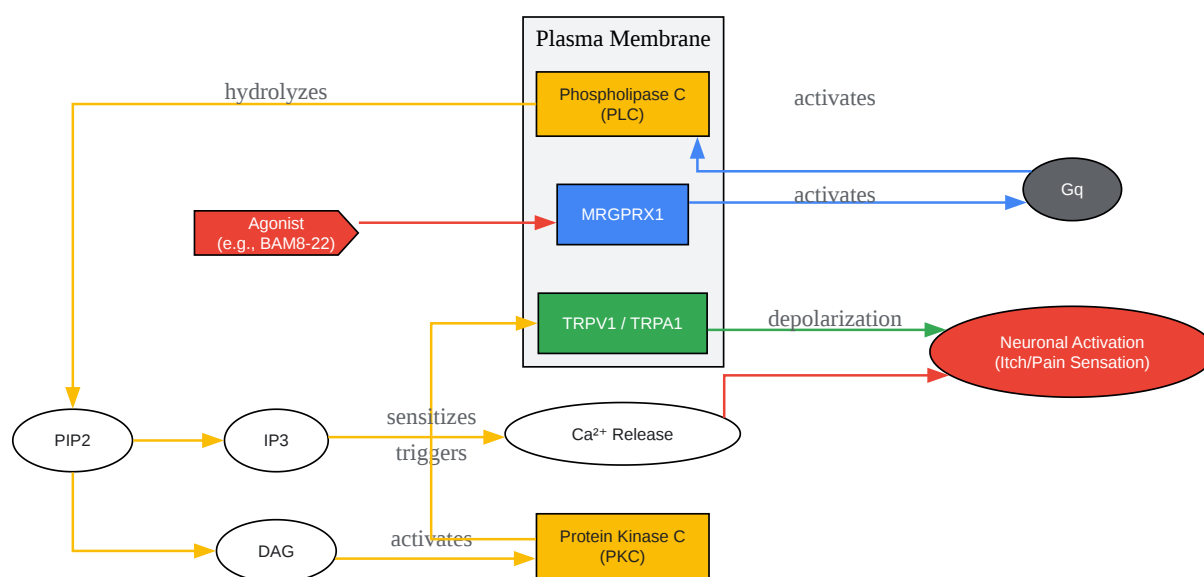
Signaling Pathways of MRGPRX1

MRGPRX1 is known to couple to both Gq and Gi signaling pathways, leading to the activation of distinct downstream effectors. This dual coupling capability highlights the complexity of

MRGPRX1 signaling in different physiological contexts.

MRGPRX1-Gq Signaling Pathway

Activation of the Gq pathway by MRGPRX1 leads to the stimulation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, while DAG activates Protein Kinase C (PKC). This cascade can lead to the sensitization and activation of downstream ion channels such as Transient Receptor Potential Vanilloid 1 (TRPV1) and Transient Receptor Potential Ankyrin 1 (TRPA1), contributing to the sensations of itch and pain.[4][5]

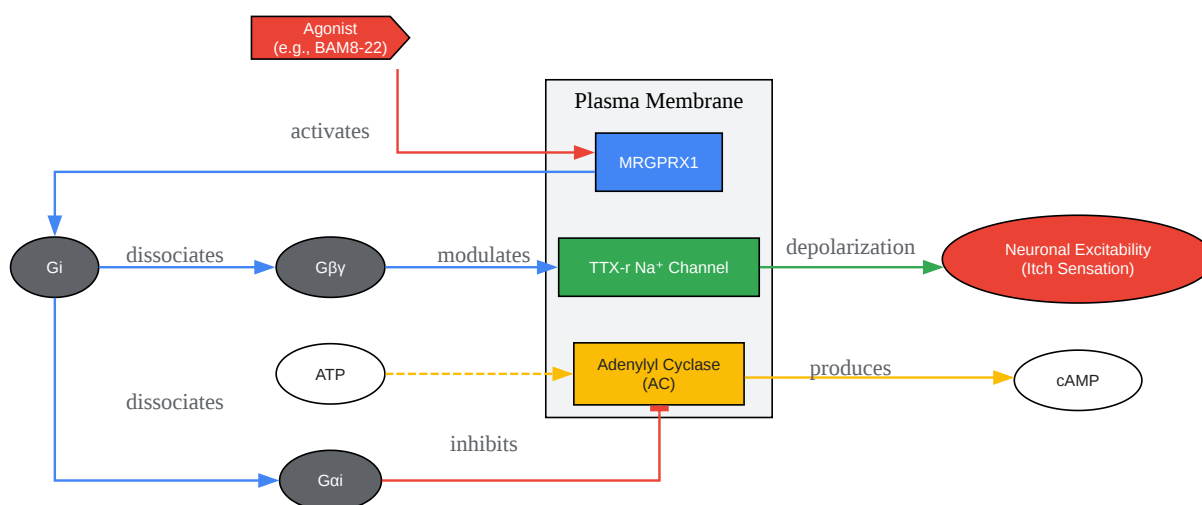


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Caption: MRGPRX1-Gq signaling pathway.

MRGPRX1-Gi Signaling Pathway

The Gi-mediated pathway involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, the $\beta\gamma$ subunits of the Gi protein can directly modulate the activity of ion channels. Studies have suggested that MRGPRX1-mediated Gi signaling can lead to the modulation of tetrodotoxin-resistant (TTX-r) sodium channels, contributing to neuronal excitability and itch sensation.[6]



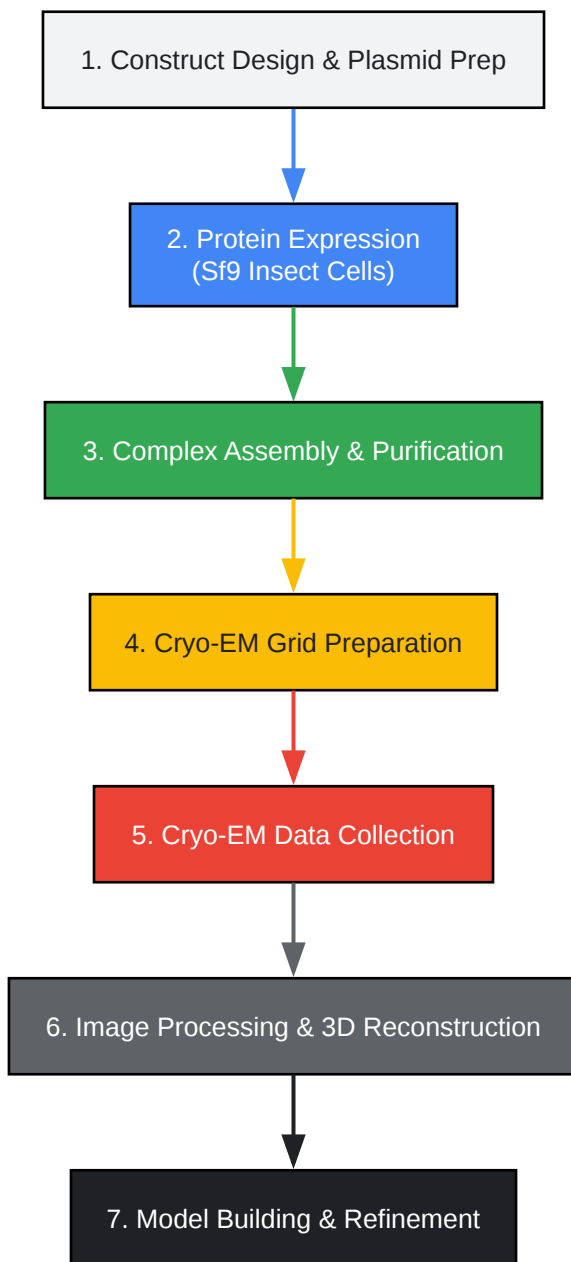
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Caption: MRGPRX1-Gi signaling pathway.

Experimental Protocols

The following protocols are compiled from the supplementary information of the referenced publications and provide a detailed methodology for the cryo-EM structure determination of MRGPRX1 complexes.

Experimental Workflow Overview



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Caption: Cryo-EM workflow for MRGPRX1 complexes.

Construct Design and Plasmid Preparation

- MRGPRX1 Construct:

- The full-length human MRGPRX1 (residues 1-322) is cloned into a pFastBac vector for baculovirus expression in insect cells.
- To enhance expression and stability, a BRIL fusion protein is often added to the N-terminus of MRGPRX1.
- An N-terminal FLAG tag and a C-terminal His-tag are typically included for purification purposes.
- G Protein Constructs:
 - For the Gq complex, a dominant-negative human Gαq (DNGαq) construct with mutations (e.g., G208A, D277N) is used to stabilize the complex. The Gβ1 and Gy2 subunits are co-expressed.
 - For the Gi complex, a wild-type human Gαi1 is used along with Gβ1 and Gy2 subunits.
 - To further stabilize the receptor-G protein complex, a single-chain variable fragment (scFv16) that recognizes the Gα/Gβ interface is often employed.

Protein Expression in Insect Cells

- Cell Line: *Spodoptera frugiperda* (Sf9) insect cells are commonly used.
- Culture Conditions: Cells are grown in suspension culture at 27°C in serum-free medium (e.g., SIM SF).
- Baculovirus Transfection and Amplification:
 - Recombinant bacmids are generated in *E. coli* (DH10Bac) and transfected into Sf9 cells to produce P1 baculovirus.
 - The virus is then amplified to generate high-titer P2 stocks.
- Protein Expression:
 - Sf9 cells at a density of $2.5\text{--}3.0 \times 10^6$ cells/mL are co-infected with baculoviruses for MRGPRX1, Gα, Gβ, and Gy subunits.

- Cells are harvested by centrifugation 48-60 hours post-infection.

Complex Assembly and Purification

- Cell Lysis:
 - Cell pellets are resuspended in a lysis buffer (e.g., 20 mM HEPES pH 7.5, 100 mM NaCl, 10% glycerol, supplemented with protease inhibitors).
 - Cells are lysed by dounce homogenization or sonication.
- Membrane Solubilization:
 - Cell membranes are collected by ultracentrifugation and resuspended in a solubilization buffer containing detergents (e.g., 0.5% (w/v) lauryl maltose neopentyl glycol (LMNG) and 0.1% (w/v) cholesteryl hemisuccinate (CHS)).
- Affinity Chromatography:
 - The solubilized complex is incubated with anti-FLAG M2 affinity resin.
 - The resin is washed extensively with a buffer containing a lower concentration of detergents (e.g., 0.01% LMNG, 0.002% CHS).
 - The complex is eluted with a buffer containing FLAG peptide.
- Size-Exclusion Chromatography (SEC):
 - The eluted complex is further purified by SEC using a column (e.g., Superdex 200 Increase) equilibrated in a final buffer (e.g., 20 mM HEPES pH 7.5, 100 mM NaCl, 0.00075% LMNG, 0.00025% GDN, 0.00015% CHS).
 - Fractions corresponding to the monomeric complex are collected and concentrated.

Cryo-EM Grid Preparation and Vitrification

- Grid Type: Quantifoil R1.2/1.3 or R2/1 copper grids with a holey carbon film are commonly used.

- Glow Discharge: Grids are glow-discharged to render the surface hydrophilic.
- Sample Application and Vitrification:
 - 3-4 μL of the purified complex at a concentration of 5-10 mg/mL is applied to the glow-discharged grid.
 - The grid is blotted for 3-4 seconds to remove excess liquid.
 - The grid is then rapidly plunged into liquid ethane using a vitrification apparatus (e.g., Vitrobot Mark IV) at 4°C and 100% humidity.

Cryo-EM Data Collection

- Microscope: Data is typically collected on a 300 kV Titan Krios electron microscope.
- Detector: A Gatan K2 or K3 direct electron detector is used.
- Data Acquisition Parameters:
 - Magnification: $\sim 105,000\times$ (resulting in a pixel size of $\sim 0.8\text{-}1.0\text{ \AA}$).
 - Defocus Range: -1.2 to $-2.2\text{ }\mu\text{m}$.
 - Total Electron Dose: $50\text{-}60\text{ e}/\text{\AA}^2$.
 - Dose Rate: $8\text{-}10\text{ e}/\text{pixel/s}$.
 - Movie Mode: Data is collected as a series of frames (e.g., 32-40 frames).
 - Automated Data Collection Software: EPU or SerialEM is used for automated data acquisition.

Image Processing and 3D Reconstruction

- Software: A combination of software packages such as RELION, cryoSPARC, and cisTEM are used.
- Workflow:

- Motion Correction and CTF Estimation: Movie frames are aligned and summed, and the contrast transfer function (CTF) is estimated.
- Particle Picking: Particles are automatically picked from the micrographs.
- 2D Classification: Particles are subjected to 2D classification to remove junk particles and select for well-defined classes.
- Ab-initio 3D Reconstruction: An initial 3D model is generated from the 2D class averages.
- 3D Classification and Refinement: Particles are classified into different 3D classes, and the best class is subjected to 3D auto-refinement.
- Post-processing: The final map is sharpened and the resolution is estimated using the gold-standard Fourier shell correlation (FSC) = 0.143 criterion.

Model Building and Refinement

- Software: Coot and Phenix are used for model building and refinement.
- Procedure:
 - An initial model (e.g., a homologous GPCR structure) is docked into the cryo-EM map.
 - The model is manually rebuilt and adjusted in Coot to fit the density.
 - The model is then refined using real-space refinement in Phenix.
 - The final model is validated for stereochemistry and fit to the map.

Conclusion

The cryo-EM structures of MRGPRX1 complexes have provided unprecedented insights into the molecular mechanisms of agonist recognition, G protein coupling, and receptor activation. The detailed protocols provided in these application notes serve as a valuable resource for researchers aiming to study the structure and function of MRGPRX1 and other related GPCRs. The continued application of cryo-EM will undoubtedly accelerate the discovery of novel therapeutics targeting this important receptor for the treatment of itch and pain.

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References

- 1. Mechanism of agonist-induced activation of the human itch receptor MRGPRX1 | PLOS Biology [journals.plos.org]
- 2. Mechanism of agonist-induced activation of the human itch receptor MRGPRX1 - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. misterx95.myds.me [misterx95.myds.me]
- 4. The signaling pathway and polymorphisms of Mrgprs - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. Ligand recognition and G protein coupling of the human itch receptor MRGPRX1 - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. MrgprX1 Mediates Neuronal Excitability and Itch Through Tetrodotoxin-Resistant Sodium Channels - PMC [pubmed.ncbi.nlm.nih.gov]
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